

Essential Safety and Logistical Information for Handling BMS-587101

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Compound of Interest

Compound Name: BMS-587101

Cat. No.: B1667226

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **BMS-587101**, a potent LFA-1 antagonist. The following procedures are based on general laboratory safety protocols and information from available safety data sheets for similar chemical compounds. A specific Safety Data Sheet (SDS) from the manufacturer, Bristol Myers Squibb, was not publicly available at the time of this writing. Therefore, it is imperative to handle this compound with caution and adhere to your institution's specific safety guidelines.

Summary of Key Quantitative Data

For quick reference, the following table summarizes essential quantitative information for **BMS-587101**.

Parameter	Value	Source
Molecular Weight	555.43 g/mol	MedchemExpress
Chemical Formula	C ₂₆ H ₂₀ Cl ₂ N ₄ O ₄ S	MedchemExpress
Appearance	Solid	MedchemExpress
Storage Temperature	-20°C (short-term), -80°C (long-term)	MedchemExpress

Personal Protective Equipment (PPE) and Handling Workflow

Proper personal protective equipment is paramount when handling **BMS-587101** to minimize exposure and ensure personal safety. The following diagram outlines the recommended workflow for donning PPE and handling the compound.



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Caption: Workflow for donning PPE and handling **BMS-587101**.

Detailed Experimental Protocols

While specific experimental protocols will vary, the following general procedures should be followed when working with **BMS-587101**.

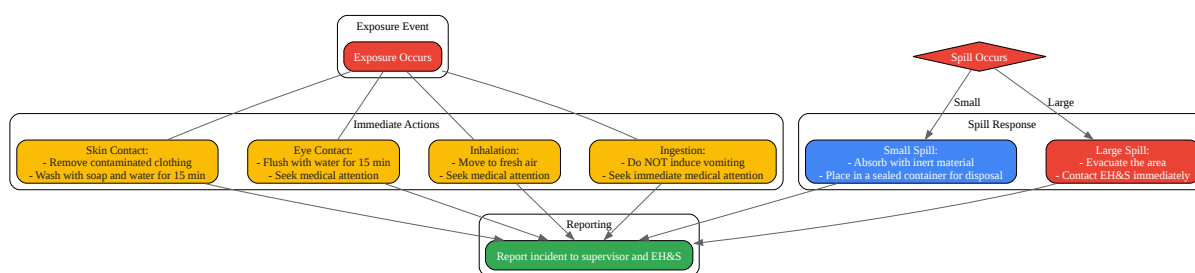
Weighing and Dissolving the Compound

- **Preparation:** Before starting, ensure the chemical fume hood is certified and functioning correctly. Decontaminate the work surface.
- **Tare:** Place a clean, compatible weigh boat on an analytical balance and tare it.
- **Weighing:** Carefully dispense the desired amount of **BMS-587101** onto the weigh boat. Avoid creating dust. If dust is generated, stop and allow it to settle before proceeding.
- **Transfer:** Gently transfer the weighed compound into a suitable container for dissolution.
- **Solvent Addition:** Add the desired solvent to the container. Refer to solubility data for appropriate solvents.

- Dissolution: Mix the solution using a vortex mixer or magnetic stirrer until the compound is fully dissolved.

Emergency Response Plan

In the event of an exposure or spill, immediate and appropriate action is critical. The following diagram outlines the recommended emergency response procedures.



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Caption: Emergency response plan for **BMS-587101** exposure or spills.

Disposal Plan

Proper disposal of **BMS-587101** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Identification:** All waste containing **BMS-587101**, including unused compound, contaminated solvents, and disposable labware (e.g., gloves, pipette tips, weigh boats), must be considered hazardous waste.
- **Waste Segregation:** Collect **BMS-587101** waste in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EH&S) department.
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**BMS-587101**," and the approximate concentration and quantity.
- **Storage:** Store the hazardous waste container in a designated satellite accumulation area that is secure and has secondary containment.
- **Disposal:** Contact your institution's EH&S department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **BMS-587101** down the drain or in the regular trash.
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